

Inter-strain Differences in Methacholine Sensitivity in Mice: A Comparative Guide

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Compound of Interest

Compound Name: Methacholine bromide

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This guide provides a comprehensive comparison of methacholine sensitivity between commonly used laboratory mouse strains, primarily focusing on BALB/c and C57BL/6 mice. Understanding these inherent differences is crucial for the selection of appropriate animal models in respiratory research, particularly in studies of asthma and other airway hyperreactivity disorders. This document summarizes key experimental data, details methodologies for assessing methacholine sensitivity, and illustrates the underlying signaling pathways.

Data Presentation: Quantitative Comparison of Methacholine Responsiveness

The following tables summarize quantitative data on airway resistance and lung compliance in response to methacholine challenge in BALB/c and C57BL/6 mice. It is consistently observed that BALB/c mice exhibit greater airway hyperreactivity to methacholine compared to C57BL/6 mice.^{[1][2][3]}

Table 1: Airway Resistance (Rrs/RL) in Response to Increasing Doses of Methacholine

Methacholine Concentration (mg/mL)	Mouse Strain	Airway Resistance (cmH ₂ O·s/mL) - Mean ± SEM
Baseline (PBS)	BALB/c	Data not consistently reported across studies
C57BL/6	Data not consistently reported across studies	
3	BALB/c	~1.5 ± 0.2
C57BL/6	~1.0 ± 0.1	
6	BALB/c	~2.5 ± 0.3
C57BL/6	~1.2 ± 0.2	
12	BALB/c	~4.0 ± 0.5
C57BL/6	~1.8 ± 0.3	
25	BALB/c	~6.0 ± 0.8
C57BL/6	~2.5 ± 0.4	
50	BALB/c	~8.0 ± 1.0
C57BL/6	~3.5 ± 0.5	

Note: The values presented are approximate estimations derived from graphical data in the cited literature and may vary between individual studies due to differences in experimental protocols and equipment. Data synthesized from multiple sources to illustrate the general trend.

Table 2: Dynamic Lung Compliance (C_{dyn}/E_{rs}) in Response to Increasing Doses of Methacholine

Methacholine Concentration (mg/mL)	Mouse Strain	Dynamic Compliance (mL/cmH ₂ O) - Mean ± SEM
Baseline (PBS)	BALB/c	Data not consistently reported across studies
C57BL/6	Data not consistently reported across studies	
3	BALB/c	~0.04 ± 0.005
C57BL/6	~0.05 ± 0.006	
6	BALB/c	~0.03 ± 0.004
C57BL/6	~0.045 ± 0.005	
12	BALB/c	~0.02 ± 0.003
C57BL/6	~0.04 ± 0.004	
25	BALB/c	~0.015 ± 0.002
C57BL/6	~0.035 ± 0.004	
50	BALB/c	~0.01 ± 0.002
C57BL/6	~0.03 ± 0.003	

Note: The values presented are approximate estimations derived from graphical data in the cited literature. A decrease in compliance indicates increased lung stiffness. Data synthesized from multiple sources to illustrate the general trend.

Experimental Protocols

The assessment of methacholine sensitivity in mice can be performed using both invasive and non-invasive methods.

Invasive Measurement of Airway Mechanics (FlexiVent)

This method provides a detailed and direct measurement of lung mechanics, including airway resistance (Rrs or RL) and dynamic compliance (Cdyn) or elastance (Ers).

- **Animal Preparation:** Mice are anesthetized, typically with an intraperitoneal injection of a ketamine/xylazine cocktail. A tracheostomy is performed, and a cannula is inserted into the trachea. The mouse is then connected to a specialized small animal ventilator, such as the FlexiVent system.
- **Ventilation:** The mouse is mechanically ventilated at a set frequency and tidal volume.
- **Methacholine Challenge:** Increasing concentrations of methacholine, dissolved in phosphate-buffered saline (PBS), are delivered via an in-line nebulizer connected to the ventilator circuit.
- **Data Acquisition:** Following each dose of methacholine, respiratory mechanics are measured using forced oscillation techniques. This allows for the generation of dose-response curves for airway resistance and lung compliance.^{[4][5]}

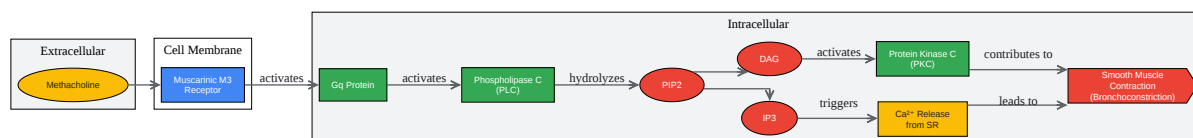
Non-invasive Measurement of Airway Hyperresponsiveness (Whole-Body Plethysmography)

This technique assesses airway responsiveness in conscious, unrestrained mice by measuring changes in breathing patterns.

- **Acclimatization:** Mice are placed in individual whole-body plethysmography chambers and allowed to acclimate for a period of time (e.g., 30 minutes).
- **Baseline Measurement:** Baseline breathing parameters are recorded.
- **Methacholine Challenge:** Mice are exposed to aerosolized PBS (as a baseline control) followed by increasing concentrations of aerosolized methacholine.
- **Data Acquisition:** The primary parameter measured is the enhanced pause (Penh), a dimensionless value calculated from the pressure changes in the chamber during breathing. An increase in Penh is indicative of increased airway obstruction. Dose-response curves for Penh are then generated.

Mandatory Visualization

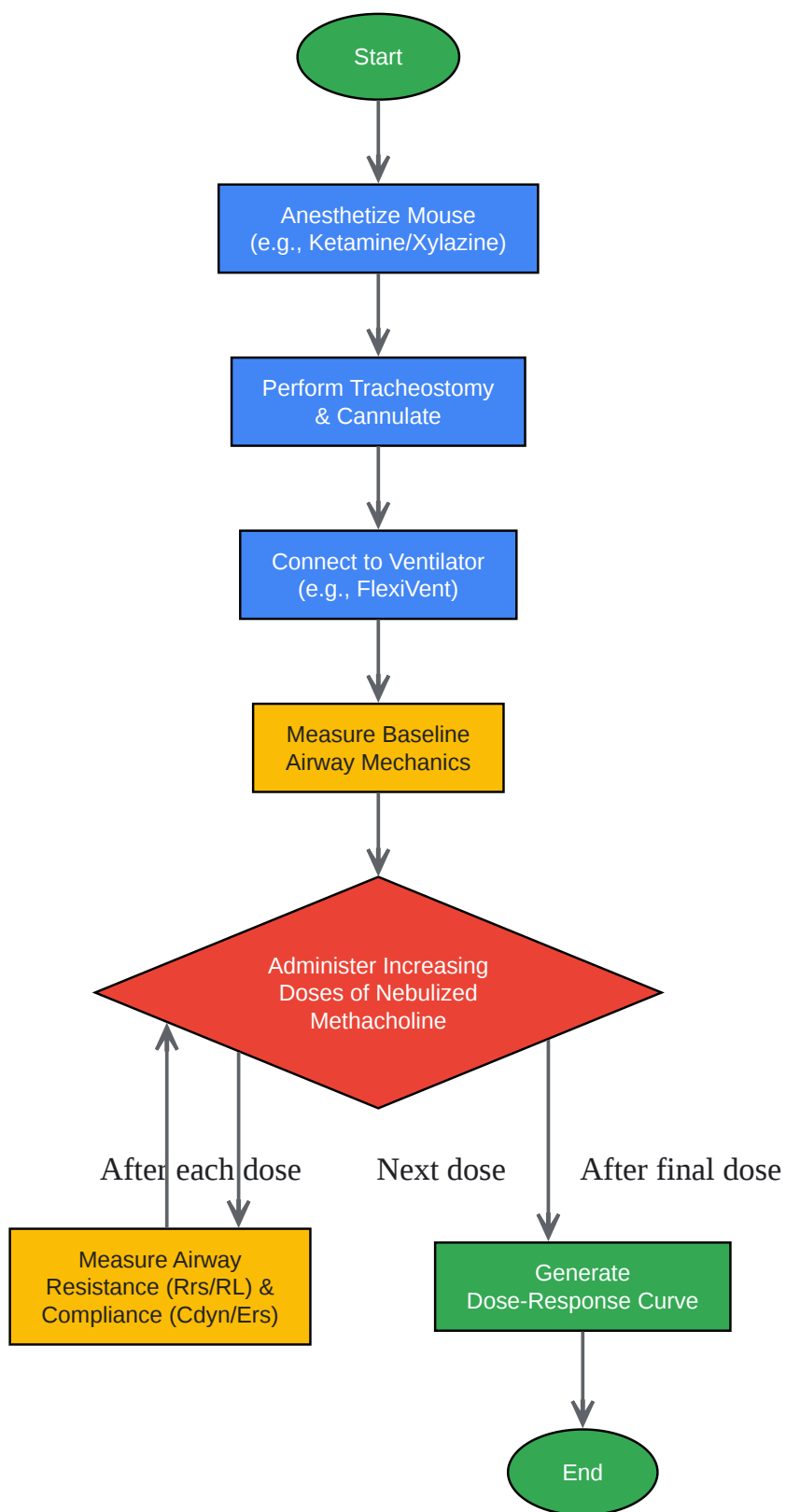
Signaling Pathway of Methacholine-Induced Bronchoconstriction



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Caption: Methacholine signaling pathway in airway smooth muscle cells.

Experimental Workflow for Invasive Airway Mechanics Measurement



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Caption: Workflow for invasive measurement of methacholine sensitivity.

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